

Application Notes & Protocols: Triethylene Glycol (TEG) in Modern Drug Delivery Systems

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Compound of Interest

Compound Name: *Triethylene Glycol*

Cat. No.: *B1682541*

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Audience: Researchers, scientists, and drug development professionals.

Objective: This document provides a comprehensive technical guide on the applications, mechanisms, and formulation protocols for **triethylene glycol** (TEG) in pharmaceutical drug delivery. It is designed to bridge theoretical understanding with practical, field-proven methodologies.

Introduction: The Versatility of Triethylene Glycol

Triethylene glycol (TEG) is a viscous, colorless, and odorless liquid with the chemical formula $\text{HO}(\text{CH}_2\text{CH}_2\text{O})_3\text{H}$. As a member of the polyethylene glycol (PEG) family, it possesses a unique combination of hydrophilicity, hydrogen-bonding capacity, and low volatility, making it a highly versatile excipient in pharmaceutical formulations. While often overshadowed by its higher molecular weight counterparts, TEG's distinct physicochemical properties have established its critical role as a solubilizer, plasticizer, humectant, and chemical intermediate in a wide array of drug delivery systems.

This guide elucidates the core functions of TEG, provides detailed protocols for its incorporation into various dosage forms, and outlines the necessary characterization and safety considerations for successful formulation development.

Core Physicochemical Properties & Pharmaceutical Grade

The utility of TEG in drug delivery is directly linked to its molecular properties. Understanding these characteristics is fundamental to predicting its behavior in formulations.

| Property | Value | Significance in Formulation |
|----------------------|---|--|
| Molecular Formula | C ₆ H ₁₄ O ₄ | Provides sites for hydrogen bonding. |
| Molecular Weight | 150.17 g/mol | Low enough to penetrate biological barriers and plasticize polymers effectively. |
| Boiling Point | 285 °C | Low volatility ensures stability during processing and storage. |
| Viscosity (at 25°C) | 37.3 cP | Contributes to the texture of semi-solid formulations and can aid in stabilizing suspensions. |
| LogP (Octanol/Water) | -1.7 | Indicates high hydrophilicity, making it an excellent solvent for polar compounds and miscible with water. |
| Hygroscopicity | High | Acts as a humectant, retaining moisture in topical and oral film formulations. |

It is imperative to use pharmaceutical-grade TEG that complies with pharmacopeial standards (e.g., USP, Ph. Eur.) to ensure purity and the absence of harmful contaminants like ethylene glycol or diethylene glycol.

Key Applications & Mechanisms of Action

TEG's function is context-dependent, driven by its interactions with the active pharmaceutical ingredient (API) and other excipients.

As a Solubilizer and Co-Solvent

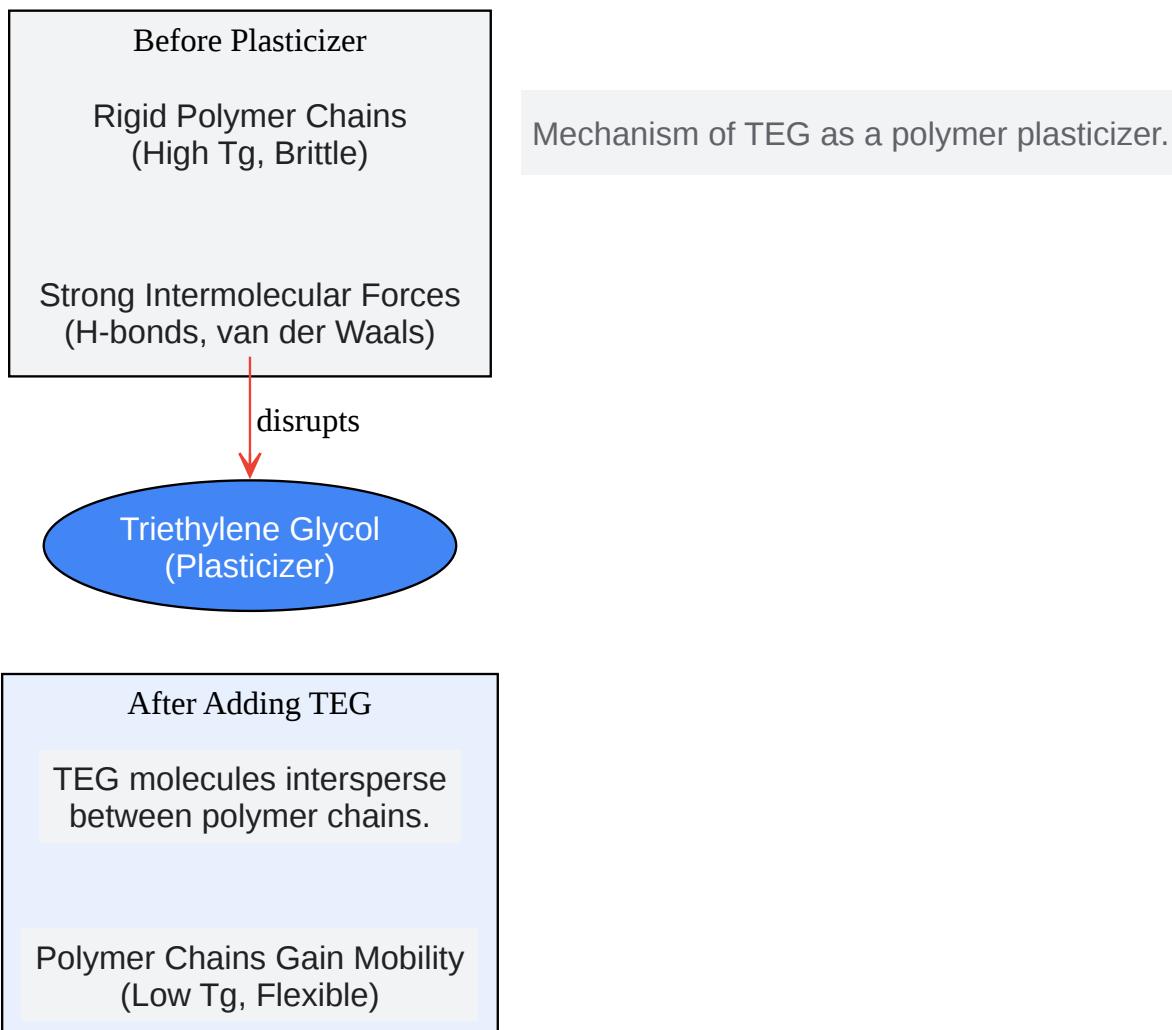
A primary application of TEG is to enhance the solubility of poorly water-soluble APIs (BCS Class II and IV).

Mechanism: TEG reduces the polarity of aqueous solvent systems. Its hydroxyl groups act as both hydrogen bond donors and acceptors, allowing it to interact with a wide range of functional groups on API molecules. This disrupts the API's crystal lattice energy and facilitates its dissolution in the solvent blend. It is particularly effective in creating stable oral solutions, injectable formulations, and liquid-filled soft gelatin capsules.

As a Plasticizer in Polymeric Systems

In solid and semi-solid dosage forms, particularly those involving polymers (e.g., transdermal patches, oral films), TEG functions as a highly efficient plasticizer.

Mechanism: TEG molecules intersperse between polymer chains, disrupting intermolecular forces (van der Waals forces, hydrogen bonds). This increases the free volume between the chains, enhancing their mobility and flexibility. The most critical outcome is the reduction of the polymer's glass transition temperature (T_g), transforming a rigid, glassy polymer into a soft, pliable material suitable for its intended application.



Workflow for TEG-based oral solution formulation.

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